

The Structure-Activity Relationship of MPX-007: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: MPX-007
Cat. No.: B15576688

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the structure-activity relationship (SAR) of **MPX-007**, a potent and selective negative allosteric modulator (NAM) of the GluN2A subunit of the N-methyl-D-aspartate (NMDA) receptor.^{[1][2][3]} **MPX-007** and its analogs, developed from the TCN-201 scaffold, represent significant advancements in the pharmacological toolkit for investigating the physiological and pathological roles of GluN2A-containing NMDA receptors.^{[4][5]} These receptors are implicated in a variety of neurological and psychiatric disorders, including schizophrenia, autism spectrum disorders, and epilepsy.^[2] This document outlines the quantitative pharmacological data, detailed experimental methodologies, and key signaling pathways associated with **MPX-007**.

Core Pharmacological Data: Potency and Selectivity

MPX-007 is a pyrazine-containing compound that demonstrates superior potency and improved physicochemical properties compared to its predecessor, TCN-201.^{[2][4]} Its inhibitory activity and selectivity have been extensively characterized in various in vitro systems.

Quantitative Analysis of In Vitro Activity

The following tables summarize the key quantitative data for **MPX-007** and its analog, MPX-004.

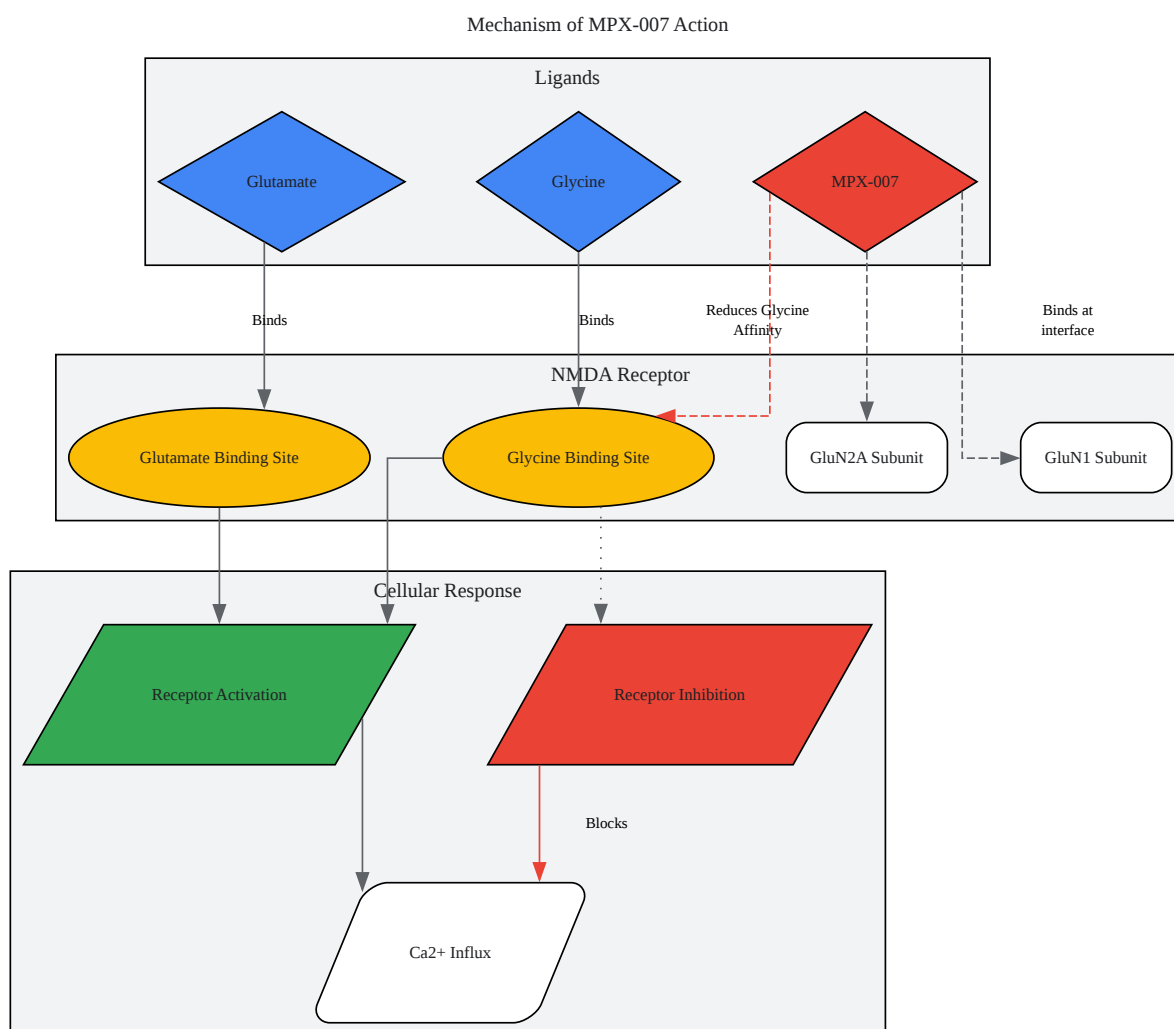
Compound	Assay System	Target	IC ₅₀ (nM)
MPX-007	HEK Cells (Ca ²⁺ /Fluorescence)	GluN2A	27[1][4][5][6]
MPX-004	HEK Cells (Ca ²⁺ /Fluorescence)	GluN2A	79[1][4]
TCN-201	HEK Cells (Ca ²⁺ /Fluorescence)	GluN2A	Incomplete Inhibition[1]
MPX-007	Xenopus Oocytes (Electrophysiology)	GluN2A	143 ± 10[1][4]
MPX-004	Xenopus Oocytes (Electrophysiology)	GluN2A	198 ± 17[1][4][5]

Compound	Selectivity (Fold vs. GluN2A)	GluN2B	GluN2C	GluN2D
MPX-007	>70-fold (estimated)[1][4]	Weak inhibition at 10 µM[1][4]	Weak inhibition at 10 µM[1]	>10 µM[1]
MPX-004	>150-fold (estimated)[1][4]	>30 µM[1]	>30 µM[1]	>30 µM[1]

Compound	IC ₅₀ at 3 µM Glycine (nM)	Fold-shift in IC ₅₀ at 30 µM Glycine	Maximal Inhibition at 300 µM Glycine
MPX-007	~200	3.2	95% ± 1%[7]
MPX-004	~200	3.8	71% ± 4%[7]
TCN-201	~200	Higher than MPX-007	Markedly diminished[7]

Mechanism of Action: Allosteric Modulation

MPX-007 functions as a negative allosteric modulator of the NMDA receptor.^[1] Its proposed binding site is at the interface of the GluN1 and GluN2A ligand-binding domains.^{[1][2]} This allosteric interaction reduces the affinity of the GluN1 subunit for its co-agonist, glycine, thereby inhibiting receptor activation.^{[1][2]} A significant advantage of **MPX-007** is its ability to potently inhibit GluN2A activity even at high physiological concentrations of glycine.^{[1][8]} Structural studies suggest that the binding of NAMs like **MPX-007** displaces Valine 783 (V783) on the GluN2A subunit.^{[2][8]} This displacement may account for the increased efficacy of **MPX-007** compared to other similar compounds at high glycine concentrations.^[2]



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Proposed mechanism of action of **MPX-007**.

Experimental Protocols

The characterization of **MPX-007**'s potency and selectivity involved several key experimental procedures.

HEK Cell-Based Ca²⁺/Fluorescence Assay

This assay is employed to determine the IC₅₀ values of **MPX-007** against different GluN2 subunits in a controlled cellular environment.[\[1\]](#)

1. Cell Culture and Transfection:

- Human Embryonic Kidney (HEK) cells are stably transfected to express human GluN1 and either GluN2A, GluN2B, or GluN2D subunits.[\[1\]](#)

2. Assay Preparation:

- Cells are plated in 384-well plates.[\[1\]](#)
- They are then loaded with a calcium-sensitive fluorescent dye, such as Fluo-4.[\[1\]](#)[\[9\]](#)

3. Compound Application:

- MPX-007** is added at a range of concentrations to the cell plates.[\[1\]](#)

4. Receptor Stimulation:

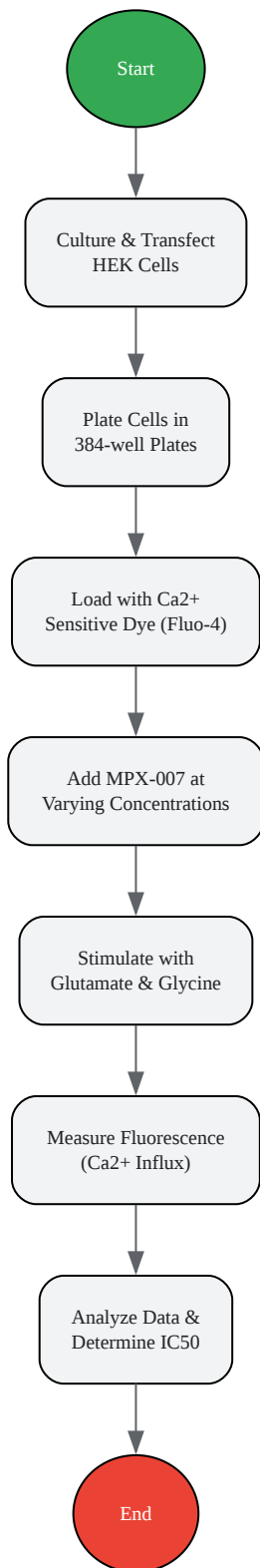
- Cells are stimulated with a mixture of glutamate and glycine (e.g., 3 μ M each) to activate the NMDA receptors.[\[1\]](#)

5. Data Acquisition:

- Changes in intracellular calcium concentration are measured as changes in fluorescence intensity using a fluorescence plate reader.[\[1\]](#)

6. Data Analysis:

- The concentration-response curves for the inhibition of the calcium response are fitted to the Hill equation to determine the IC₅₀ values.[\[1\]](#)[\[4\]](#)

HEK Cell Ca²⁺ Assay Workflow

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Workflow for the HEK cell calcium influx assay.

Xenopus Oocyte Electrophysiology

This method is used to confirm the potency and selectivity of **MPX-007** through direct measurement of ion channel activity.

1. Oocyte Preparation and Injection:

- Oocytes are harvested from *Xenopus laevis*.
- They are injected with cRNA encoding human GluN1 and a specific GluN2 subunit (A, B, C, or D).[\[2\]](#)

2. Electrophysiological Recording:

- After incubation to allow for receptor expression, oocytes are voltage-clamped at a holding potential (e.g., -70 mV).[\[2\]](#)[\[10\]](#)

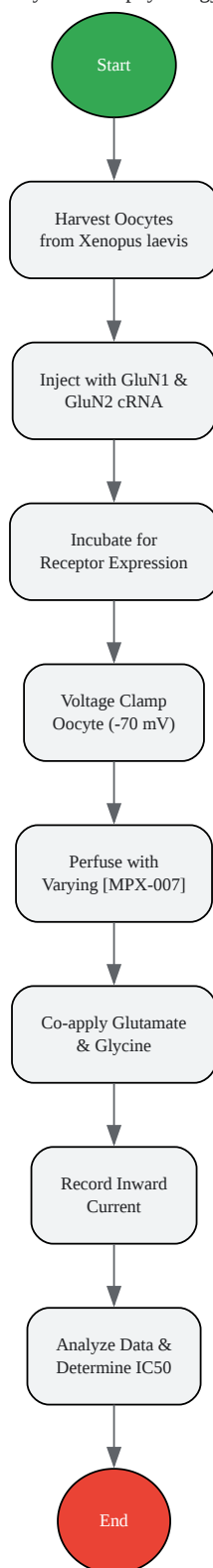
3. Compound Application and Agonist Stimulation:

- Oocytes are perfused with varying concentrations of **MPX-007**.[\[2\]](#)
- This is followed by co-application with glutamate and glycine to elicit inward currents.[\[2\]](#)

4. Data Acquisition and Analysis:

- The inhibition of the agonist-induced current at each concentration is recorded.[\[10\]](#)
- The resulting data is used to generate concentration-response curves and determine the IC50 value.[\[5\]](#)

Xenopus Oocyte Electrophysiology Workflow



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Workflow for Xenopus oocyte electrophysiology.

Structure-Activity Relationship Insights

The development of **MPX-007** from the TCN-201 scaffold involved a medicinal chemistry optimization campaign.[4] Over 200 analogs were synthesized and screened to improve potency, solubility, and other drug-like properties.[4]

Key structural modifications leading to **MPX-007** include:

- **Pyrazine Core:** Both MPX-004 and **MPX-007** feature a pyrazine ring system.[4][5]
- **Optimal Halogen Substitution:** The phenylsulfonamide aryl ring possesses optimal halogen substituents.[4][5]
- **Methyl Group Addition:** **MPX-007**'s higher potency compared to MPX-004 is attributed to the addition of a methyl group to the pyrazine nucleus.[4][5]

These modifications resulted in compounds with significantly greater potency and aqueous solubility compared to TCN-201.[4][8] Furthermore, the MPX analogs have improved ADME properties, including the lack of a hydrazine core, lower logP, and a reduction in hydrogen bond donors.[4]

Conclusion

MPX-007 is a highly potent and selective GluN2A-containing NMDA receptor antagonist that represents a valuable tool for neuroscience research.[1][4][6] Its well-characterized structure-activity relationship, coupled with its improved pharmacological and physicochemical properties, makes it a superior probe for dissecting the roles of GluN2A in both normal brain function and in various neurological and psychiatric disorders.[2][4][6] The detailed experimental protocols provided herein offer a foundation for the continued investigation and application of this important pharmacological agent.

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